

Application Note: Preparation of Nodaga-NHS Stock Solutions in DMSO

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Compound of Interest

Compound Name: Nodaga-nhs

Cat. No.: B3238313

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Introduction

Nodaga-NHS (NODA-GA-NHS ester) is a widely utilized bifunctional chelator in the fields of radiopharmacology and drug development.^[1] Its N-hydroxysuccinimide (NHS) ester functional group allows for efficient and stable conjugation to primary amines on biomolecules, such as peptides and antibodies, while the Nodaga cage structure strongly chelates radiometals like Gallium-68 (^{68}Ga) and Copper-64 (^{64}Cu).^{[1][2]} The successful preparation of a concentrated stock solution is a critical first step for reproducible bioconjugation experiments.

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **Nodaga-NHS** stock solutions due to the compound's good solubility and the solvent's compatibility with subsequent aqueous conjugation reactions.^{[1][3]} However, the NHS ester is highly susceptible to hydrolysis in the presence of water, which would render the **Nodaga-NHS** inactive for conjugation. Therefore, the use of anhydrous DMSO and adherence to strict protocols to minimize moisture exposure are paramount to preserving the reactivity of the stock solution.^[4] This document provides a detailed protocol for the preparation, handling, and storage of **Nodaga-NHS** stock solutions in DMSO.

Quantitative Data Summary

The following tables provide key data and recommendations for working with **Nodaga-NHS**.

Table 1: Chemical and Physical Properties of **Nodaga-NHS**

Property	Value
Molecular Formula	C ₁₉ H ₂₈ N ₄ O ₁₀
Molecular Weight	472.45 g/mol [3][5]
CAS Number	1407166-70-4[3][5]
Appearance	White to off-white solid

Table 2: Recommended Storage Conditions

Format	Storage Temperature	Recommended Duration	Critical Notes
Solid Powder	-20°C	Up to 3 years[3]	Store desiccated to prevent moisture absorption.
DMSO Stock Solution	-20°C	Up to 1 month[3]	Use anhydrous DMSO. Store in small, tightly sealed aliquots.
-80°C	Up to 6 months[3]	Preferred for longer-term storage. Avoid repeated freeze-thaw cycles.	

Table 3: Typical Stock Solution Concentrations in DMSO

Concentration (Molar)	Concentration (Mass/Volume)	Use Case
5 mM	~2.36 mg/mL	General purpose, easy to pipette small volumes.
10 mM	~4.72 mg/mL	Common concentration for many labeling reactions.[3]
20 mM	~9.45 mg/mL	High concentration for reactions requiring minimal solvent addition.[3]

Experimental Protocol: Preparing a 10 mM Nodaga-NHS Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Nodaga-NHS** in anhydrous DMSO.

Materials

- **Nodaga-NHS** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), biotechnology or molecular biology grade[4]
- Microcentrifuge tubes (low-retention, amber or wrapped in foil)
- Calibrated analytical balance
- Precision pipettes and sterile, low-retention tips
- Vortex mixer
- Inert gas (Argon or Nitrogen), optional but recommended

Procedure

- **Equilibrate Reagents:** Remove the vial of **Nodaga-NHS** solid powder and the bottle of anhydrous DMSO from storage. Allow them to equilibrate to room temperature for at least 20-30 minutes before opening. This is a critical step to prevent atmospheric moisture from condensing on the cold surfaces.[\[6\]](#)
- **Weigh Nodaga-NHS:** In a fume hood or on a dedicated lab bench, carefully weigh out the desired amount of **Nodaga-NHS**. For example, to prepare 1 mL of a 10 mM solution, weigh 4.72 mg of **Nodaga-NHS**.
- **Transfer Powder:** Transfer the weighed powder into a clean, dry microcentrifuge tube.
- **Add Anhydrous DMSO:** Using a precision pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube. For the 4.72 mg of **Nodaga-NHS**, add 1.0 mL of anhydrous DMSO.
- **Dissolve Completely:** Close the tube cap tightly and vortex the solution for 30-60 seconds until the **Nodaga-NHS** powder is completely dissolved. The solution should be clear and colorless.
- **Aliquot for Storage:** Immediately aliquot the stock solution into smaller, single-use volumes in fresh, dry microcentrifuge tubes. For example, create 10 μ L or 20 μ L aliquots. This practice minimizes waste and prevents degradation of the entire stock from repeated freeze-thaw cycles or moisture contamination.[\[3\]](#)[\[7\]](#)
- **(Optional) Inert Gas Overlay:** Before sealing the aliquot tubes, gently flush the headspace with an inert gas like argon or nitrogen to displace any ambient air and moisture.
- **Store Properly:** Tightly seal the aliquots and store them immediately at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)

Critical Considerations

- **Moisture is Critical:** The NHS ester is highly reactive with water. The use of anhydrous DMSO and careful handling to prevent moisture exposure are essential for maintaining the compound's reactivity.[\[4\]](#)[\[6\]](#)

- Use Fresh Solutions: For best results, prepare the **Nodaga-NHS** stock solution immediately before use.[8] Stored solutions should be used with the understanding that reactivity may decrease over time.
- Avoid Amine-Containing Buffers: When using the stock solution, avoid adding it to buffers that contain primary amines (e.g., Tris or glycine), as these will compete with the target molecule for conjugation.[6]
- Final DMSO Concentration: When adding the DMSO stock to your aqueous reaction mixture, ensure the final concentration of DMSO does not exceed 10%, as higher concentrations can denature proteins or interfere with the reaction.[1]

Workflow Visualization

The following diagram illustrates the key steps in the preparation and storage of a **Nodaga-NHS** stock solution.

Caption: Workflow for preparing **Nodaga-NHS** stock solution in DMSO.

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